

# Application Notes and Protocols: Geochronology Applications of the Uranium-235 Decay Series

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Uranium-235	
Cat. No.:	B1209698	Get Quote

For Researchers, Scientists, and Drug Development Professionals

## Introduction

The radioactive decay of **Uranium-235** (<sup>235</sup>U) to Lead-207 (<sup>207</sup>Pb) is a cornerstone of modern geochronology, providing a robust method for determining the age of rocks and minerals. This process, along with the parallel decay of Uranium-238 (<sup>238</sup>U) to Lead-206 (<sup>206</sup>Pb), forms the basis of the highly precise and accurate U-Pb and Pb-Pb dating techniques. These methods are applicable to a wide range of geological timescales, from a few million to over 4.5 billion years, making them invaluable tools in Earth sciences. The precision of these techniques, often in the 0.1–1% range, allows for the detailed resolution of geological events.[1] This document provides detailed application notes and experimental protocols for the utilization of the <sup>235</sup>U decay series in geochronology.

# Principle of U-Pb Geochronology

The U-Pb dating method relies on the independent, simultaneous decay of two uranium isotopes, <sup>238</sup>U and <sup>235</sup>U, to their stable daughter isotopes, <sup>206</sup>Pb and <sup>207</sup>Pb, respectively. The existence of these two parallel decay systems provides a powerful internal check on the accuracy of the resulting ages.[1] Minerals such as zircon are particularly well-suited for U-Pb dating because they readily incorporate uranium into their crystal structure upon formation but



strongly exclude lead.[1] This means that any lead present in a zircon crystal is almost entirely radiogenic, having been produced by the decay of uranium since the mineral crystallized.


The age of a sample can be calculated by measuring the ratio of the parent uranium isotopes to the daughter lead isotopes. When the ages calculated from the two decay chains are in agreement, the age is considered "concordant" and is a reliable indicator of the crystallization age. Discrepancies between the two calculated ages result in a "discordant" age, which can provide information about subsequent geological events such as metamorphism or fluid alteration that may have caused lead loss.[2][3]

# The Uranium-235 Decay Series

The decay of <sup>235</sup>U to <sup>207</sup>Pb is a complex process involving a series of alpha and beta decays. However, for dating purposes, the most critical parameters are the half-life of <sup>235</sup>U and the final stable daughter product.

Parent Isotope	Daughter Isotope	Half-Life (Years)	Decay Constant (λ)
Uranium-235 ( <sup>235</sup> U)	Lead-207 ( <sup>207</sup> Pb)	704 million[4][5][6]	9.8485 x 10 <sup>-10</sup> year <sup>-1</sup>
Uranium-238 ( <sup>238</sup> U)	Lead-206 ( <sup>206</sup> Pb)	4.468 billion	1.55125 x 10 <sup>-10</sup> year <sup>-1</sup>

Below is a simplified representation of the decay chain, highlighting the parent and stable daughter isotopes.



Click to download full resolution via product page

Caption: Simplified decay of **Uranium-235** to Lead-207.

# **Applications in Geochronology**

The primary applications of the <sup>235</sup>U decay series in geochronology are the U-Pb and Pb-Pb dating methods.



- U-Pb Dating: This is the most common application and involves the coupled use of both the <sup>235</sup>U to <sup>207</sup>Pb and <sup>238</sup>U to <sup>206</sup>Pb decay systems. The data is typically plotted on a concordia diagram, where the ratio of <sup>207</sup>Pb/<sup>235</sup>U is plotted against <sup>206</sup>Pb/<sup>238</sup>U.[2][3][7] Concordant samples will plot on the "concordia" curve, which represents the locus of points where the ages from both decay systems are equal.[3][7] Discordant samples will plot off this curve, often along a line (a "discordia") that can be used to determine both the original crystallization age and the age of a later disturbance event.[2][3]
- Pb-Pb Dating: This method relies solely on the measurement of lead isotope ratios (207Pb/206Pb). Because the ratio of 235U to 238U is constant in nature, the ratio of radiogenic 207Pb to 206Pb changes predictably with time. This method is particularly useful for dating very old rocks and meteorites and can be more resistant to recent lead loss than the U-Pb method.

# **Experimental Protocols**

Two primary analytical techniques are employed for U-Pb geochronology: Thermal Ionization Mass Spectrometry (TIMS) and Laser Ablation Inductively Coupled Plasma Mass Spectrometry (LA-ICP-MS). TIMS, particularly when combined with isotope dilution (ID-TIMS), is considered the "gold standard" for its high precision and accuracy.[8] LA-ICP-MS offers the advantage of high spatial resolution, allowing for in-situ analysis of different zones within a single mineral grain.[9][10][11]

# Protocol 1: U-Pb Geochronology using Isotope Dilution - Thermal Ionization Mass Spectrometry (ID-TIMS)

This protocol outlines the major steps for high-precision U-Pb dating of zircon crystals using ID-TIMS.

- 1. Mineral Separation and Selection
- Crushing and Grinding: The rock sample is crushed and ground to liberate individual mineral grains. Care should be taken to avoid over-grinding, which can damage the crystals.
- Sieving: The crushed material is sieved to select a specific grain size fraction.
- Heavy Liquid and Magnetic Separation: Zircon and other heavy minerals are separated from lighter minerals using heavy liquids (e.g., methylene iodide). A magnetic separator is then



used to remove magnetic minerals.

 Hand Picking: Under a binocular microscope, individual zircon crystals of high quality (clear, free of inclusions and cracks) are selected for analysis.

#### 2. Chemical Abrasion

To minimize the effects of lead loss, selected zircon grains undergo a chemical abrasion process.

- Annealing: Zircon grains are annealed at a high temperature (e.g., 900-1000°C) for approximately 48 hours. This step helps to repair radiation damage in the crystal lattice.[7]
- Leaching: The annealed grains are then leached in concentrated hydrofluoric acid (HF) at a
  controlled temperature (e.g., 180-220°C) for a specific duration (e.g., 12 hours).[7][9][12] This
  step preferentially dissolves the parts of the crystal that are most damaged and have likely
  experienced lead loss.

#### 3. Isotope Dilution and Dissolution

- Spiking: The chemically abraded zircon grains are placed in a clean Teflon vial, and a precisely calibrated isotopic tracer (a "spike") containing known amounts of <sup>205</sup>Pb and <sup>233</sup>U or <sup>235</sup>U is added. This spike is crucial for accurately determining the U and Pb concentrations.
- Dissolution: Concentrated HF and a trace of nitric acid (HNO₃) are added to the vial. The vial
  is then sealed in a high-pressure digestion vessel and heated in an oven at ~220°C for
  several days to completely dissolve the zircon.

#### 4. Uranium and Lead Separation

Uranium and lead are chemically separated from the other elements in the dissolved sample using anion exchange chromatography.

- Column Preparation: A small chromatography column is packed with an anion exchange resin.
- Sample Loading: The dissolved sample is loaded onto the column.

### Methodological & Application





• Elution: Different acids are passed through the column to selectively elute the matrix elements, followed by the separate collection of the U and Pb fractions.


#### 5. Mass Spectrometry (TIMS)

- Filament Loading: The purified U and Pb fractions are loaded onto separate outgassed rhenium filaments with a silica gel emitter for Pb and a graphite layer for U.
- Analysis: The filaments are heated in the mass spectrometer to ionize the U and Pb. The ion beams are then accelerated and separated by mass in a magnetic field, and the intensities of the different isotope beams are measured by detectors.

#### 6. Data Processing

- Blank Correction: The measured isotope ratios are corrected for any Pb and U contamination introduced during the laboratory procedures (the "blank").
- Mass Fractionation Correction: Corrections are applied for any mass-dependent fractionation that occurs during the mass spectrometry analysis.
- Common Lead Correction: A correction is made for the presence of any initial "common" lead that was incorporated into the mineral at the time of its formation. This is often done using the measured abundance of the non-radiogenic <sup>204</sup>Pb isotope.[10]
- Age Calculation: The corrected isotope ratios are used to calculate the <sup>206</sup>Pb/<sup>238</sup>U and <sup>207</sup>Pb/
  <sup>235</sup>U ages. The data is then plotted on a concordia diagram to determine the age of the
  sample.





Click to download full resolution via product page

Caption: ID-TIMS U-Pb Geochronology Workflow.



# Protocol 2: In-Situ U-Pb Geochronology using Laser Ablation - Inductively Coupled Plasma - Mass Spectrometry (LA-ICP-MS)

This protocol outlines the general steps for in-situ U-Pb dating of minerals.

- 1. Sample Preparation
- Mounting: Selected mineral grains are mounted in an epoxy resin puck.
- Polishing: The surface of the epoxy mount is polished to expose the interior of the mineral grains. This creates a flat and smooth surface for laser ablation.

#### 2. LA-ICP-MS Analysis

- Instrumentation: The analysis is performed using a high-power laser coupled to an ICP-MS.
   The laser can be focused to a small spot size (typically 10-50 micrometers).[9]
- Ablation: The laser is fired at a specific location on the mineral grain, ablating a small amount of material.
- Ionization and Detection: The ablated material is transported in a stream of argon gas into the plasma of the ICP-MS, where it is ionized. The ions are then passed into the mass spectrometer for separation and detection.
- Data Acquisition: The instrument measures the intensities of the U and Pb isotopes. The
  analysis is typically bracketed by measurements of a well-characterized reference material
  (e.g., a standard zircon with a known age) to correct for instrumental drift and mass
  fractionation.

#### 3. Data Processing

- Data Reduction: The raw data is processed to correct for background noise, instrumental drift, and mass fractionation using the measurements of the reference material.
- Common Lead Correction: If significant common lead is present, a correction must be applied. This can be done using various methods, including the measurement of <sup>204</sup>Pb or by









using a Tera-Wasserburg concordia diagram.

 Age Calculation and Visualization: The corrected isotope ratios are used to calculate the U-Pb ages, which are often presented on a concordia diagram.









Click to download full resolution via product page

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

# References

• 1. timslab.princeton.edu [timslab.princeton.edu]







- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. timslab.princeton.edu [timslab.princeton.edu]
- 5. U-235 decay chain. [heppp.rl.ac.uk]
- 6. Uranium-235 Wikipedia [en.wikipedia.org]
- 7. openknowledge.nau.edu [openknowledge.nau.edu]
- 8. Lead-lead dating Wikipedia [en.wikipedia.org]
- 9. academic.oup.com [academic.oup.com]
- 10. answersingenesis.org [answersingenesis.org]
- 11. gchron.copernicus.org [gchron.copernicus.org]
- 12. High-precision CA-ID-TIMS zircon U-Pb geochronology: a review of the Neoproterozoic time scale PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Geochronology Applications of the Uranium-235 Decay Series]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1209698#geochronology-applications-of-uranium-235-decay-series]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com